

Toxicological Profile of Dichlorprop-P on Non-Target Organisms: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dichlorprop-P*

Cat. No.: *B076475*

[Get Quote](#)

Abstract

Dichlorprop-P, the herbicidally active R-enantiomer of dichlorprop, is a selective, systemic phenoxy herbicide used for the post-emergence control of broadleaf weeds. Its mode of action is as a synthetic auxin, inducing uncontrolled and abnormal plant growth. While effective for its intended purpose, a thorough understanding of its toxicological impact on non-target organisms is critical for a comprehensive environmental risk assessment. This technical guide provides a detailed overview of the toxicological profile of **Dichlorprop-P**, summarizing its effects on aquatic and terrestrial organisms, its environmental fate, and the standardized methodologies used for its evaluation. Quantitative data are presented in structured tables for comparative analysis, and key processes are visualized through diagrams to support researchers, scientists, and professionals in the field of drug and chemical development.

Introduction

Dichlorprop was historically marketed as a racemic mixture of its (R)- and (S)-enantiomers. However, extensive research has demonstrated that only the R-enantiomer, **Dichlorprop-P** (also known as 2,4-DP-P), possesses significant herbicidal activity.^{[1][2]} Consequently, modern formulations predominantly use this active isomer. **Dichlorprop-P** is absorbed by the leaves and translocated to the roots of target plants.^[1] Its mechanism of action involves mimicking the plant hormone auxin, which leads to increased cell wall plasticity, protein biosynthesis, and ethylene production.^[3] This hormonal imbalance results in excessive and disorganized cell division, damaging vascular tissues and ultimately causing plant death.^[3]

Given its application in agricultural and non-crop environments, **Dichlorprop-P** can inadvertently expose a wide range of non-target organisms. This guide synthesizes current toxicological data to provide a detailed profile of its effects.

Toxicological Profile on Aquatic Organisms

Dichlorprop-P can enter aquatic ecosystems through spray drift and runoff from treated fields. [4] Once in aquatic systems, it undergoes relatively rapid transformation through phototransformation and biotransformation.[4] Despite this, its potential for acute and chronic toxicity to aquatic life remains a key consideration. Overall, **Dichlorprop-P** is considered to have moderate to low toxicity for most aquatic organisms, with aquatic plants showing the highest sensitivity.[2][5]

Fish

Dichlorprop-P is generally classified as being of moderate acute toxicity to fish.[1][2][6]

Table 1: Acute Toxicity of **Dichlorprop-P** to Fish

Species	Endpoint	Value (mg/L)	Exposure Duration	Reference
Oncorhynchus mykiss (Rainbow Trout)	LC50	10 - 100	96 hours	[6]
Cyprinus carpio (Common Carp)	LC50	> 22	96 hours	[6]
Pimephales promelas (Fathead Minnow)	LC50	17	96 hours	[6]

Aquatic Invertebrates

The toxicity of **Dichlorprop-P** to aquatic invertebrates is generally low.[1][6]

Table 2: Acute and Chronic Toxicity of **Dichlorprop-P** to Aquatic Invertebrates

Species	Endpoint	Value (mg/L)	Exposure Duration	Reference
Daphnia magna (Water Flea)	EC50	> 100	48 hours	[6]
Daphnia magna (Water Flea)	NOEC	11.2	21 days	[6]

Algae and Aquatic Plants

Aquatic plants, particularly algae, are among the most sensitive aquatic organisms to **Dichlorprop-P**, which is consistent with its herbicidal mode of action.[5] The toxicity is considered moderate for this group.[1][6] Studies have shown enantioselective toxicity, where different enantiomers exhibit varying levels of toxicity to different algal species like *Chlorella vulgaris* and *Scenedesmus obliquus*.[7]

Table 3: Toxicity of **Dichlorprop-P** to Algae

Species	Endpoint	Value (mg/L)	Exposure Duration	Reference
Pseudokirchnerie lla subcapitata	ErC50 (Growth Rate)	1.1	72 hours	[6]
Navicula pelliculosa (Diatom)	EbC50 (Biomass)	0.44	72 hours	[6]
Lemna gibba (Duckweed)	EC50	0.13	7 days	[6]

Toxicological Profile on Terrestrial Organisms

Terrestrial non-target organisms may be exposed to **Dichlorprop-P** through direct contact with spray, consumption of contaminated food sources, or interaction with treated soil.

Birds

Dichlorprop-P is rated as moderately toxic to birds on both an acute and chronic basis.[1][2][6] Risk assessments have indicated that for certain application scenarios, the acute and chronic risk levels of concern for birds may be exceeded based on dietary exposure.[8]

Table 4: Avian Toxicity of **Dichlorprop-P**

Species	Endpoint	Value (mg/kg bw)	Type of Study	Reference
Colinus virginianus (Bobwhite Quail)	LD50	215	Acute Oral	[6]
Anas platyrhynchos (Mallard Duck)	LD50	433	Acute Oral	[6]
Colinus virginianus (Bobwhite Quail)	NOAEL	46.4	Reproductive	[6]
Anas platyrhynchos (Mallard Duck)	NOAEL	< 46.4	Reproductive	[6]

Mammals

For mammals, **Dichlorprop-P** exhibits moderate acute toxicity via the oral route and low acute toxicity via dermal and inhalation pathways.[4] It is not considered to be a skin sensitizer, but its ester form can be.[4] The acid form is a severe eye irritant.[4][9] Longer-term studies on laboratory animals have identified the liver, kidneys, and red blood cells as target organs.[4] **Dichlorprop-P** is not found to be genotoxic, carcinogenic, or teratogenic.[4]

Table 5: Mammalian Toxicity of **Dichlorprop-P**

Species	Endpoint	Value (mg/kg bw/day)	Type of Study	Reference
Rat	LD50 (Oral)	400 - 800	Acute	[6]
Rat	LD50 (Dermal)	> 4000	Acute	[6]
Rat	LC50 (Inhalation)	> 5.6	Acute	[6]
Rat	NOAEL	4	Chronic (2-year)	[6]
Dog	NOAEL	3.5	Chronic (1-year)	[5]

Terrestrial Invertebrates

Dichlorprop-P is generally considered to have low toxicity to honeybees.[1][8] However, some data suggest a moderate acute contact risk.[2] Studies on the ester form (**Dichlorprop-P** 2-EHE) indicate that larvae may be more sensitive than adult bees.[9][10]

Table 6: Toxicity of **Dichlorprop-P** to Honeybees (*Apis mellifera*)

Endpoint	Value (µ g/bee)	Exposure Duration	Reference
Acute Oral LD50	> 100	48 hours	[6]
Acute Contact LD50	> 100	48 hours	[6]

The toxicity of **Dichlorprop-P** to earthworms is rated as low to moderate.[1][2] Formal risk assessments have generally concluded a low risk to earthworms under representative use conditions.[5]

Table 7: Toxicity of **Dichlorprop-P** to Earthworms (*Eisenia fetida*)

Endpoint	Value (mg/kg soil)	Exposure Duration	Reference
LC50	> 500	14 days	[6]
NOEC (Reproduction)	4.6	56 days	[6]

Effects on Soil Microorganisms

Dichlorprop-P is not persistent in soil environments, with biotransformation being the primary route of degradation.[4] Studies show that its application can lead to an increase in bacterial diversity and stimulate the growth of specific microbial taxa capable of degrading the herbicide.[11] This is associated with an increased abundance of dioxygenase-encoding genes (rdpA, sdgA) that are involved in the breakdown of phenoxypropionate herbicides.[12] Degradation in soil is enantioselective, with microorganisms preferentially degrading the S-enantiomer.[11]

Table 8: Environmental Fate of **Dichlorprop-P** in Soil

Parameter	Value	Conditions	Reference
Soil DT50 (Aerobic)	2 - 9.6 days	Laboratory, 20°C	[6]
Soil Organic Carbon Partition Coefficient (Koc)	10 - 103 mL/g	[6]	

Experimental Protocols

The toxicological data presented in this guide are derived from standardized tests, primarily following protocols established by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure that data are reliable, reproducible, and comparable across different laboratories.

Fish, Acute Toxicity Test (based on OECD 203)

This test determines the concentration of a substance that is lethal to 50% of the test fish (LC50) over a short exposure period.[13]

- Test Organism: Commonly used species include Rainbow trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*).[3][14]
- Test Duration: 96 hours.[4][14][15]
- Method: Fish are exposed to a geometric series of at least five concentrations of the test substance in either a static or semi-static system.[3][4] Mortalities and any sublethal effects

are recorded at 24, 48, 72, and 96 hours.[\[14\]](#) A control group is run in parallel. The LC50 value is calculated from the concentration-mortality data.[\[13\]](#)

Daphnia sp., Acute Immobilisation Test (based on OECD 202)

This test assesses the acute toxicity of a substance to planktonic crustaceans, typically *Daphnia magna*. The endpoint is the EC50, the concentration at which 50% of the daphnids are immobilized.[\[9\]](#)[\[16\]](#)

- Test Organism: *Daphnia magna* juveniles (<24 hours old).[\[9\]](#)[\[17\]](#)
- Test Duration: 48 hours.[\[9\]](#)[\[18\]](#)
- Method: Daphnids are exposed to at least five concentrations of the test substance.[\[18\]](#) The number of immobilized daphnids (those unable to swim within 15 seconds after gentle agitation) is recorded at 24 and 48 hours.[\[9\]](#)[\[18\]](#) The 48-hour EC50 is determined by statistical analysis of the concentration-immobilisation data.

Alga, Growth Inhibition Test (based on OECD 201)

This protocol evaluates the effects of a substance on the growth of freshwater microalgae.[\[19\]](#)

- Test Organism: Commonly *Pseudokirchneriella subcapitata* or other green algae or cyanobacteria.[\[20\]](#)[\[21\]](#)
- Test Duration: 72 hours.[\[19\]](#)[\[20\]](#)[\[21\]](#)
- Method: Exponentially growing algal cultures are exposed to a range of at least five concentrations of the test substance in a nutrient-rich medium under continuous light and controlled temperature.[\[19\]](#)[\[20\]](#)[\[22\]](#) Algal growth is measured over the test period, often by cell counts or photometric methods. The key endpoints are the EC50 values for the inhibition of growth rate and yield compared to controls.[\[21\]](#)

Visualizations

Mechanism of Action and Environmental Pathways

The following diagrams illustrate the herbicidal mechanism of **Dichlorprop-P** and its potential pathways into the environment, leading to exposure of non-target organisms.

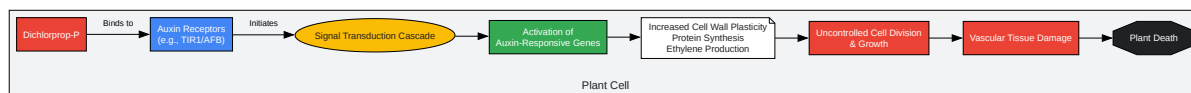


Figure 1: Herbicidal Mechanism of Dichlorprop-P (Synthetic Auxin)

[Click to download full resolution via product page](#)

Caption: Figure 1: Herbicidal Mechanism of **Dichlorprop-P** (Synthetic Auxin).

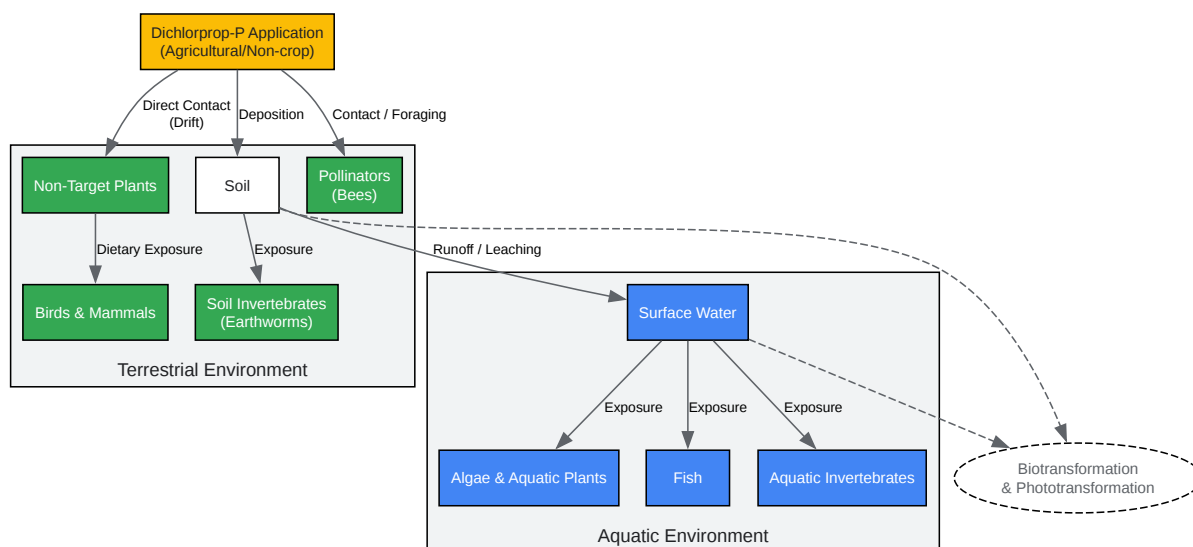


Figure 2: Environmental Fate and Exposure Pathways of Dichlorprop-P

[Click to download full resolution via product page](#)

Caption: Figure 2: Environmental Fate and Exposure Pathways of **Dichlorprop-P**.

Ecotoxicological Testing Workflow

The evaluation of a chemical's risk to non-target organisms follows a tiered approach, moving from simple laboratory tests to more complex, realistic scenarios.

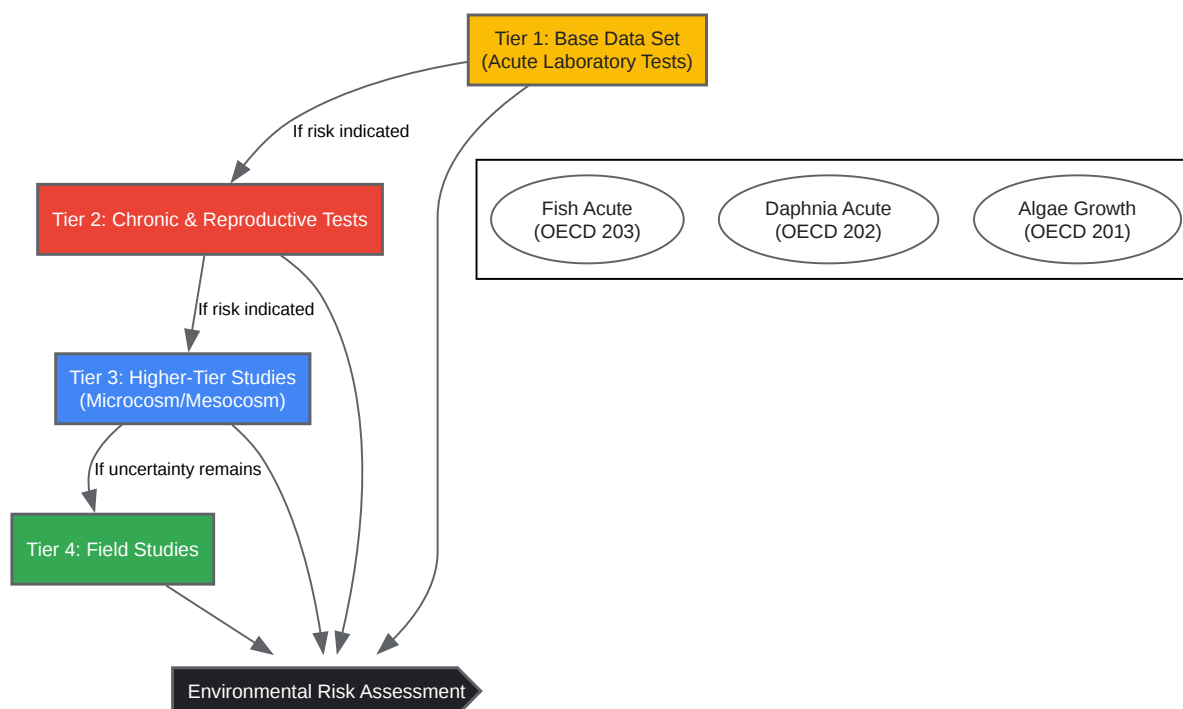


Figure 3: General Workflow for Ecotoxicological Testing

[Click to download full resolution via product page](#)

Caption: Figure 3: General Workflow for Ecotoxicological Testing.

Conclusion

The toxicological profile of **Dichlorprop-P** indicates varying levels of risk to different non-target organisms. Aquatic plants and algae are the most sensitive aquatic group, which is expected from a herbicide. Birds and mammals show moderate sensitivity, with dietary intake being a primary route of concern in risk assessments. **Dichlorprop-P** generally exhibits low toxicity to fish, aquatic invertebrates, bees, and earthworms. In soil, it is non-persistent and is actively biodegraded by microbial communities. A comprehensive environmental risk assessment must consider both the intrinsic toxicity to various species and the potential for exposure, which can be mitigated through measures such as no-spray buffer zones to protect sensitive non-target plant and aquatic habitats.[4][5] This guide provides the foundational data and methodological context necessary for such evaluations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. OECD 207: Earthworm Acute Toxicity Test - Aropha [aropha.com]
- 2. Dichlorprop (Ref: RD 406) [sitem.herts.ac.uk]
- 3. biotechnologiebt.it [biotechnologiebt.it]
- 4. oecd.org [oecd.org]
- 5. OECD 213/214: Honey bees, Acute Oral and Acute Contact Toxicity Test | ibacon GmbH [ibacon.com]
- 6. Dichlorprop-P (Ref: BAS 044H) [sitem.herts.ac.uk]
- 7. Enantioselective ecotoxicity of the herbicide dichlorprop and complexes formed with chitosan in two fresh water green algae - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. oecd.org [oecd.org]
- 9. shop.fera.co.uk [shop.fera.co.uk]
- 10. A retrospective analysis of honey bee (*Apis mellifera*) pesticide toxicity data - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. testinglab.com [testinglab.com]

- 12. biotechnologiebt.it [biotechnologiebt.it]
- 13. Test No. 203: Fish, Acute Toxicity Test - Tox Lab [toxlab.co]
- 14. OECD 203: Fish, Acute Toxicity Test - Situ Biosciences [situbiosciences.com]
- 15. eurolab.net [eurolab.net]
- 16. OECD 202: Daphnia sp. Acute Immobilisation Test | Scymaris [scymaris.com]
- 17. biotechnologiebt.it [biotechnologiebt.it]
- 18. OECD 202: Daphnia sp., Acute Immobilization Test [aropha.com]
- 19. OECD 201: Freshwater Algae and Cyanobacteria Growth Inhibition Test - Analytice [analytice.com]
- 20. OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test - Aropha [aropha.com]
- 21. eurofins.com.au [eurofins.com.au]
- 22. oecd.org [oecd.org]
- To cite this document: BenchChem. [Toxicological Profile of Dichlorprop-P on Non-Target Organisms: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076475#toxicological-profile-of-dichlorprop-p-on-non-target-organisms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com